

# Application Note: Storage & Handling of N,3-Dimethyl-3-piperidinecarboxamide

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## Compound of Interest

Compound Name: *N,3-dimethyl-3-piperidinecarboxamide*

CAS No.: 1316225-57-6

Cat. No.: B3231293

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## Part 1: Physicochemical Profile & Identification[1]

Before handling, verify the specific isomer and salt form.[1] The nomenclature "N,3-dimethyl" typically denotes a methyl group on the amide nitrogen and a methyl group on the C3 ring carbon, distinguishing it from "1,3-dimethyl" (ring nitrogen substituted).[1]

Property	Specification	Notes
Chemical Name	N,3-Dimethyl-3-piperidinecarboxamide Hydrochloride	Systematic: N-methyl-3-methylpiperidine-3-carboxamide HCl
Molecular Weight	192.69 g/mol (HCl Salt)	Free base MW ≈ 156.23 g/mol
Appearance	White to off-white solid powder	May yellow if oxidized.[1]
Solubility	Water, DMSO, Methanol	Hygroscopic.[1] Poor solubility in non-polar solvents (Hexane, Ether).[1]
Acidity (pKa)	Basic (Piperidine Nitrogen)	Expect pKa ≈ 9–10 for the ring nitrogen.[1]
Hygroscopicity	High	Rapidly absorbs atmospheric moisture; handle under inert gas if possible.[1]

## Part 2: Storage Protocol

Core Directive: This compound is a combustible solid and likely hygroscopic.[1] Stability is compromised by moisture and heat.[1]

## Environmental Control

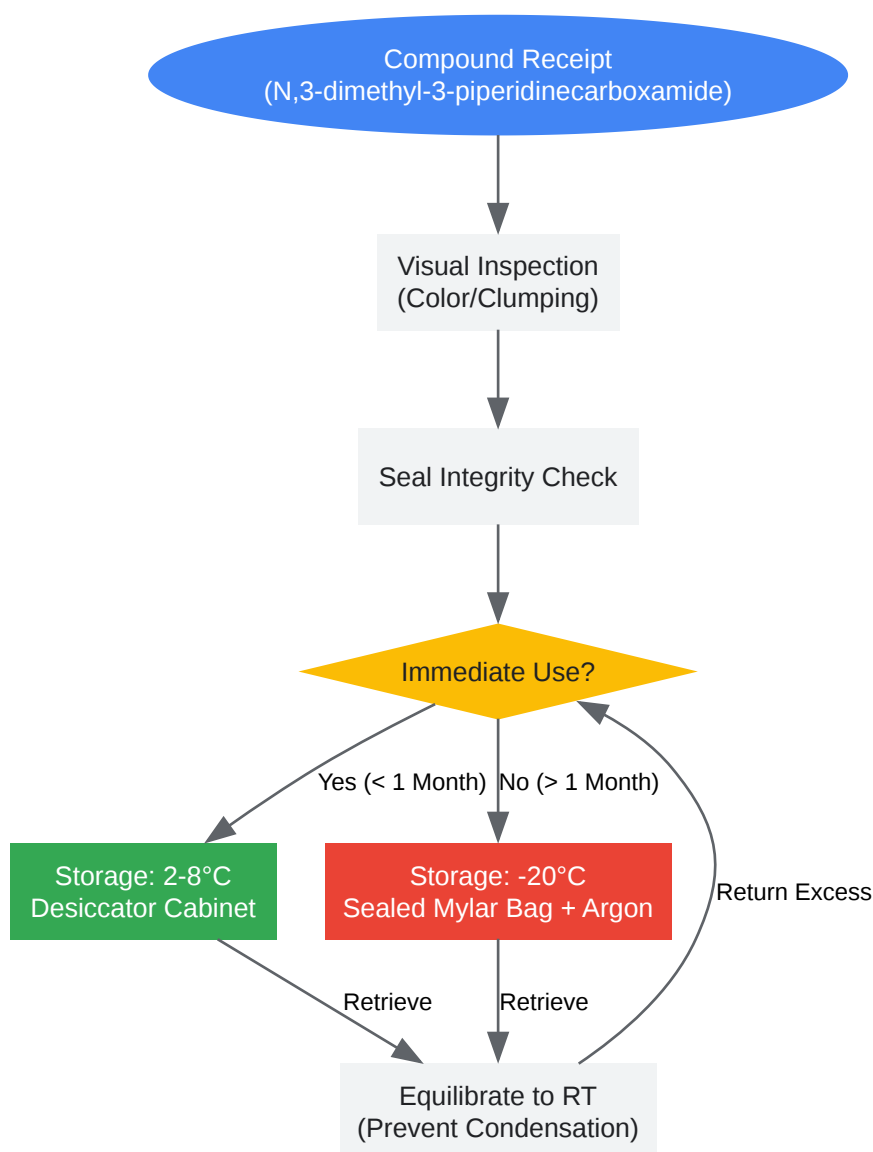
- Temperature: Store at 2°C to 8°C (Refrigerated). For long-term archival (>6 months), -20°C is recommended to retard hydrolysis.[1]
- Atmosphere: Store under Inert Gas (Argon or Nitrogen).[1] The container must be tightly sealed.[1]
- Humidity: Strictly <30% RH in the storage area. Use secondary containment with desiccants (e.g., Silica Gel or Drierite).[1]

## Container Specifications

- Primary Vial: Amber glass (Type I) with a Teflon-lined screw cap to prevent light degradation and leaching.[1]
- Secondary Containment: Sealed desiccator or a resealable barrier bag (Mylar) with an oxygen scavenger.[1]

## Storage Logic Diagram

The following decision tree illustrates the protocol for incoming inventory and long-term storage.



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Figure 1: Storage decision matrix ensuring compound stability through temperature and humidity control.

## Part 3: Handling & Safety Protocols

Safety Profile (WGK 3): This compound is classified as an Irritant (Skin/Eye/Respiratory).[1] It is highly hazardous to water.[1] Treat as a potential sensitizer.[1]

### Personal Protective Equipment (PPE)

- Respiratory: N95/P2 particulate respirator required if handling open powder outside a fume hood.[1]
- Eyes: Chemical safety goggles (ANSI Z87.1).[1]
- Skin: Nitrile gloves (minimum thickness 0.11 mm).[1] Double-gloving recommended for solution preparation.[1]

### Handling Workflow (The "Dry-Chain" Method)

Because the hydrochloride salt is hygroscopic, moisture uptake will alter the effective mass, leading to stoichiometry errors in synthesis or dosing.[1]

- Equilibration: Allow the refrigerated vial to warm to room temperature (20–25°C) inside a desiccator for 30 minutes before opening. Reason: Prevents condensation of atmospheric water onto the cold powder.[1]
- Weighing:
  - Perform weighing in a low-humidity environment (glove box preferred) or rapidly in a fume hood.[1]
  - Do not return unused powder to the stock vial if it has been exposed to humid air.[1]
- Solubilization:
  - Preferred Solvent: DMSO (for biology) or Methanol (for chemistry).[1]
  - Protocol: Add solvent to the powder.[1] Vortex immediately.

- Exotherm Warning: Dissolution of amine salts can be slightly exothermic.[1]

## Experimental Workflow Diagram



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Figure 2: "Dry-Chain" handling protocol to minimize hygroscopic error.

## Part 4: Stability & Degradation[1]

- Hydrolysis: The carboxamide group is susceptible to hydrolysis under strongly acidic or basic conditions, converting to the carboxylic acid (N,3-dimethyl-3-piperidinecarboxylic acid).[1]
- Oxidation: The secondary amine (if the ring nitrogen is unsubstituted, i.e., "N,3-dimethyl" refers to amide-N and C3-Me) is prone to oxidation to N-oxides upon prolonged air exposure.[1]
- Self-Validation Check:
  - Dissolve a small amount in D<sub>2</sub>O or DMSO-d<sub>6</sub>. [1]
  - Run a <sup>1</sup>H-NMR. [1]
  - Pass Criteria: Sharp singlets for Methyl groups. Integration of amide-methyl (approx 2.8-3.0 ppm) vs ring-methyl (approx 1.0-1.5 ppm) should be 1:1. [1]
  - Fail Criteria: Broadening of peaks (moisture) or appearance of extra peaks near 8-10 ppm (hydrolysis products). [1]

## Part 5: Emergency Response

Scenario	Immediate Action
Skin Contact	Wash with soap and water for 15 minutes.[1] Remove contaminated clothing.[1]
Eye Contact	Rinse cautiously with water for 15 minutes.[1] Remove contact lenses.[1] Seek medical attention.
Spill (Solid)	Sweep up without creating dust.[1] Place in a chemical waste container. Ventilate area.[1]
Spill (Solution)	Absorb with vermiculite or sand.[1] Do not flush into drains (WGK 3).[1]

## References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for Piperidinecarboxamide derivatives. PubChem.[1][2] Retrieved October 26, 2025, from [\[Link\]](#) [1]

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## Sources

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- (3r)-n,n-Diethylpiperidine-3-carboxamide | C10H20N2O | CID 736025 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
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